

# A Head-to-Head Battle: Dioctyl Azelate vs. Dioctyl Sebacate as PVC Plasticizers

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## Compound of Interest

Compound Name: Dioctyl azelate

Cat. No.: B1606771

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For researchers and professionals in drug development and material science, the selection of a suitable plasticizer for polyvinyl chloride (PVC) formulations is critical. This guide provides a detailed, data-driven comparison of two prominent non-phthalate plasticizers: **dioctyl azelate** (DOZ) and dioctyl sebacate (DOS).

Both DOZ and DOS are valued for their excellent performance, particularly in applications demanding high flexibility at low temperatures. Their similar chemical structures, both being diesters of dicarboxylic acids, result in comparable property profiles. However, subtle differences in their performance can be critical for specific applications. This guide will delve into their comparative performance based on experimental data for key plasticizer metrics.

## Physicochemical Properties

A fundamental comparison begins with the intrinsic properties of the plasticizers themselves. As the data below indicates, DOZ and DOS share identical viscosity and specific gravity, which can be a significant advantage when considering a switch between the two in a production setting, as it may require minimal adjustments to dosing systems.<sup>[1]</sup>

Property	Dioctyl Azelate (DOZ)	Dioctyl Sebacate (DOS)	Test Method
Viscosity @ 20°C (mPa·s)	58	58	DIN 53015
Specific Gravity @ 20°C	0.916	0.916	DIN 51757
Acid Value (mg KOH/g)	< 0.1	< 0.1	DIN EN ISO 2114
Water Content (%)	< 0.1	< 0.1	DIN 51777

## Performance in PVC Formulations

The true measure of a plasticizer lies in its performance within a polymer matrix. The following data summarizes the key performance indicators of DOZ and DOS in a PVC formulation at concentrations of 40 and 60 parts per hundred of resin (phr).

Performance Metric	40 phr DOZ	40 phr DOS	60 phr DOZ	60 phr DOS	Test Method
Shore A Hardness	82	83	72	74	DIN 53505
Tensile Strength (MPa)	20.0	20.0	17.0	17.5	DIN 53455
Elongation at Break (%)	350	350	400	400	DIN 53455
Breaking Tension (N/mm <sup>2</sup> )	18.0	18.0	15.0	15.5	DIN 53455
Cold Flex Temperature (°C)	-45	-45	-50	-50	DIN 53372
Extraction in Iso-octane (%)	15.0	16.0	25.0	26.0	ASTM D1239

## Key Performance Insights

**Plasticizing Efficiency:** At equal concentrations, DOZ tends to result in a slightly lower Shore A hardness compared to DOS, suggesting a marginally higher plasticizing efficiency.<sup>[1]</sup> This could allow for a slight reduction in the amount of DOZ needed to achieve a desired flexibility.

**Mechanical Properties:** Tensile strength, elongation at break, and breaking tension are nearly identical for both plasticizers, indicating that they impart comparable mechanical integrity to the PVC material.<sup>[1]</sup>

**Low-Temperature Flexibility:** Both DOZ and DOS are exceptional low-temperature plasticizers, exhibiting identical cold flex temperatures.<sup>[1]</sup> This makes them highly suitable for applications where flexibility in cold environments is paramount, such as wire and cable insulation and outdoor articles.<sup>[2][3]</sup>

Extraction Resistance: DOZ demonstrates a slight advantage in resistance to extraction by non-polar solvents like iso-octane.<sup>[1]</sup> This suggests that PVC formulations with DOZ may offer better long-term stability in environments where contact with hydrocarbons is a concern.

Volatility: While not detailed in the direct comparative data, both plasticizers are known for their low volatility, which contributes to the permanence of the plasticizer within the PVC matrix and the overall longevity of the final product.<sup>[4]</sup>

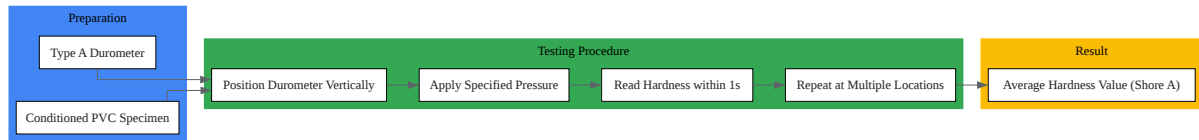
## Experimental Protocols

The following section details the methodologies for the key experiments cited in this guide, providing a framework for reproducible testing.

### Hardness Testing (ASTM D2240)

This test determines the indentation hardness of a material.<sup>[5][6][7]</sup>

- Apparatus: A durometer, typically Type A for soft plastics.
- Procedure:
  - The test specimen is placed on a hard, flat surface.
  - The durometer is positioned vertically on the specimen.
  - A specified pressure is applied to the indenter, and the hardness value is read from the dial or digital display within one second of firm contact.
  - Multiple readings are taken at different locations on the specimen and averaged.



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### *ASTM D2240 Hardness Testing Workflow*

## Tensile Properties Testing (ASTM D412)

This method evaluates the tensile (tension) properties of vulcanized thermoset rubbers and thermoplastic elastomers.[8][9][10]

- Apparatus: A universal testing machine (tensile tester) with an appropriate load cell and grips.
- Procedure:
  - Dumbbell-shaped test specimens are die-cut from a sheet of the plasticized PVC.
  - The initial cross-sectional area of the narrow section is measured.
  - The specimen is mounted in the grips of the tensile tester.
  - The specimen is pulled at a constant rate of speed (typically  $500 \pm 50$  mm/min) until it ruptures.[9]
  - The force and elongation are recorded throughout the test.
  - Tensile strength (the maximum stress applied before rupture) and elongation at break are calculated.



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### *ASTM D412 Tensile Properties Testing Workflow*

## Resistance to Extraction by Chemicals (ASTM D1239)

This test method measures the weight loss of a plastic film after immersion in a chemical, indicating the resistance to extraction of plasticizers and other components.<sup>[11][12][13]</sup>

- Apparatus: Beakers or jars with lids, analytical balance.
- Procedure:
  - A 50 x 50 mm square specimen is cut from the plasticized PVC film and weighed.
  - The specimen is completely immersed in the test liquid (e.g., iso-octane) in a container.
  - The container is sealed and maintained at a specified temperature for a specified time (e.g., 24 hours at 23°C).
  - The specimen is removed, dried, and reweighed.
  - The percentage weight loss is calculated.



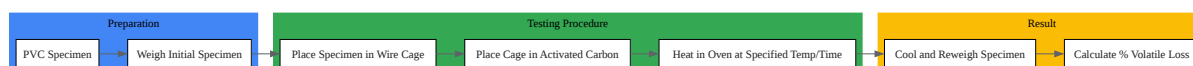
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*ASTM D1239 Chemical Extraction Resistance Workflow*

## Volatile Loss from Plastics (ASTM D1203)

This test determines the volatile loss from a plastic material, which is primarily attributed to the plasticizer.<sup>[14][15][16]</sup>

- Apparatus: Oven, activated carbon, wire cage (for Method B).
- Procedure (Method B - Wire Cage):
  - A test specimen of a specified size is weighed.
  - The specimen is placed in a wire cage, which is then placed in a container with activated carbon, ensuring no direct contact between the specimen and the carbon.
  - The container is placed in an oven at a specified temperature for a specified time.
  - The specimen is removed, cooled, and reweighed.
  - The percentage weight loss is calculated as the volatile loss.



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